

Ethyl thiocyanate as a precursor in chemical synthesis

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Compound of Interest

Compound Name: Ethyl thiocyanate

Cat. No.: B1580649

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An In-depth Technical Guide to **Ethyl Thiocyanate** as a Precursor in Chemical Synthesis

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl thiocyanate ($\text{CH}_3\text{CH}_2\text{SCN}$) is a versatile and valuable precursor in organic synthesis. As an organothiocyanate, it features a sulfur-bound ethyl group and a cyano group, presenting a unique reactivity profile. This structure allows it to act as an electrophile, making it a key building block for introducing the thiocyanate moiety or for constructing more complex molecular scaffolds, particularly sulfur-containing heterocycles. These heterocyclic systems are of significant interest in medicinal chemistry and drug development due to their prevalence in biologically active molecules with antibacterial, antiparasitic, and anticancer properties. This guide provides a comprehensive overview of **ethyl thiocyanate's** synthesis, reactivity, and application as a synthetic precursor, complete with experimental protocols, quantitative data, and process visualizations.

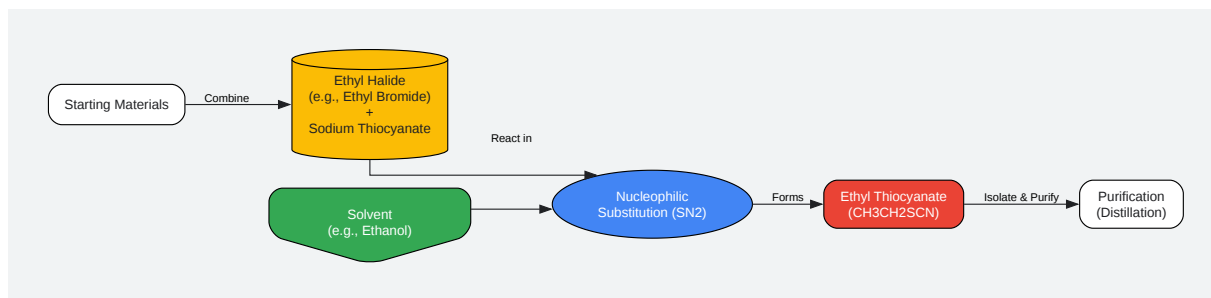
Physicochemical Properties

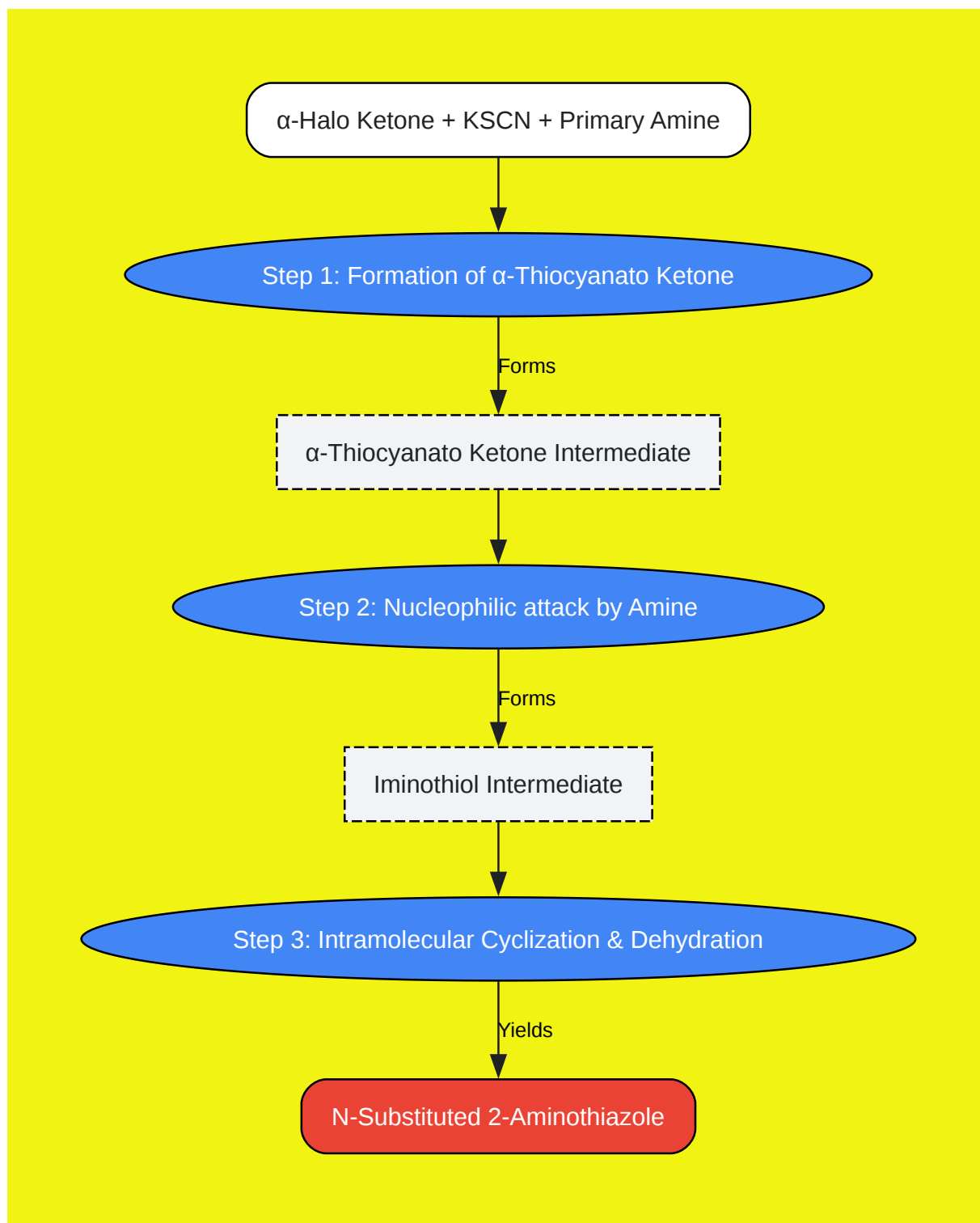
Ethyl thiocyanate is a colorless, volatile liquid with a characteristic odor. It is miscible with many organic solvents like ethanol and ether but has low solubility in water. Due to its toxicity, it must be handled with appropriate safety precautions in a well-ventilated fume hood.

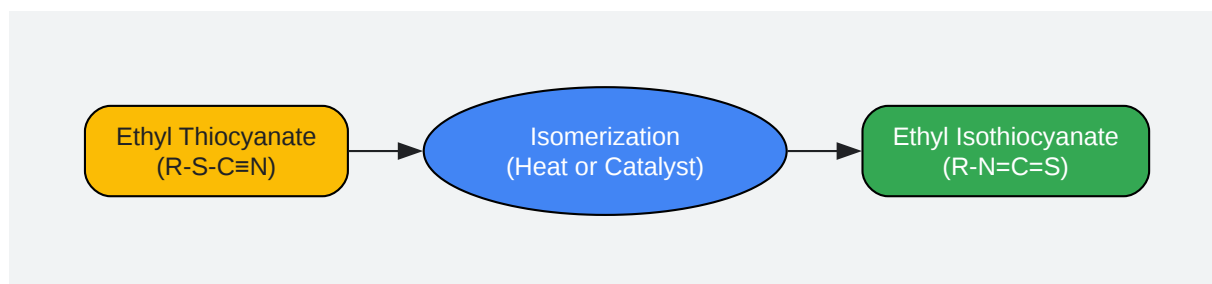
Property	Value	Reference
CAS Number	542-90-5	
Molecular Formula	C ₃ H ₅ NS	
Molar Mass	87.14 g/mol	
Boiling Point	145 °C	
Density	1.012 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.462	
Flash Point	42 °C	

Synthesis of Ethyl Thiocyanate

The most common and straightforward method for synthesizing **ethyl thiocyanate** is through a nucleophilic substitution reaction between an ethyl halide (e.g., ethyl bromide) and an alkali metal thiocyanate (e.g., sodium or potassium thiocyanate). The reaction is typically performed in a polar solvent like ethanol.







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